

Benzyl Benzyloxyacetate: An Enigmatic Player in Fragrance Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl Benzyloxyacetate*

Cat. No.: *B142457*

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Initial research into the applications of **Benzyl Benzyloxyacetate** in fragrance formulation reveals a significant lack of publicly available data. This compound, with the CAS number 30379-54-5, is not prominently featured in perfumery literature or supplier databases as a standard fragrance ingredient. While physicochemical data can be found, its olfactory profile and specific uses in fragrance compositions remain largely undocumented.

Physicochemical Properties of **Benzyl Benzyloxyacetate**

Below is a summary of the available data for **Benzyl Benzyloxyacetate**, primarily from chemical suppliers and safety data sheets.

Property	Value
CAS Number	30379-54-5
Molecular Formula	C ₁₆ H ₁₆ O ₃
Molecular Weight	256.3 g/mol
Boiling Point	203-205 °C @ 11 Torr
Density	1.135 g/cm ³ (predicted)

Due to the scarcity of information on **Benzyl Benzyloxyacetate**'s role in fragrance, this report will pivot to a closely related and extensively used fragrance ingredient: Benzyl Acetate. This widely utilized ester shares structural similarities and serves as a foundational component in

many iconic scents. The following sections will provide detailed application notes and protocols for Benzyl Acetate as a practical and informative alternative.

Benzyl Acetate: Application Notes and Protocols in Fragrance Formulation

Introduction

Benzyl Acetate (CAS 140-11-4) is a ubiquitous and versatile aromatic ester in the perfumer's palette. It is a key constituent of jasmine and gardenia fragrances and finds its way into a vast array of other floral and fruity scent profiles. Its powerful, fresh, and diffusive character makes it an invaluable tool for adding brightness and a natural floralcy to compositions.

Olfactory Profile

- Odor Type: Floral, Fruity
- Odor Description: Intensely sweet, floral, and fruity with prominent jasmine characteristics. It possesses nuances of pear, banana, and a slight greenness.[\[1\]](#)
- Volatility: Top to Middle Note

Applications in Fragrance Formulation

Benzyl Acetate is a cornerstone in the creation of white floral accords, particularly jasmine, gardenia, and tuberose.[\[2\]](#)[\[3\]](#) Its primary functions include:

- Boosting Floral Notes: It provides a radiant and diffusive lift to floral bouquets, enhancing their naturalness and vibrancy.
- Fruity Accents: The inherent fruity facets of Benzyl Acetate can be harnessed to create or enhance pear, apple, and banana notes in a composition.
- Solvent and Blender: Its excellent solubility makes it a good solvent for other aroma chemicals and a useful blender to harmonize different components of a fragrance.

- **Cost-Effectiveness:** Due to its relatively low cost and high impact, it is widely used across all levels of perfumery, from fine fragrances to household products.[2]

Physicochemical Properties of Benzyl Acetate

Property	Value
CAS Number	140-11-4
Molecular Formula	C9H10O2
Molecular Weight	150.17 g/mol
Boiling Point	212 °C
Flash Point	90 °C
Density	~1.054 g/cm ³
Solubility	Soluble in ethanol and most organic solvents; very slightly soluble in water.
Odor Life on Smelling Strip	Approximately 15 hours[3]

Typical Usage Levels in Fragrance Concentrates

Application	Concentration (%)
Fine Fragrance	0.5 - 10%
Soaps and Detergents	0.1 - 2%
Air Fresheners	1 - 5%
Candles	2 - 8%

Note: These are general guidelines. The optimal concentration will depend on the specific formulation and desired olfactory outcome.

Experimental Protocols

Protocol 1: Evaluation of Benzyl Acetate in a Simple Floral Accord

Objective: To assess the olfactory contribution of Benzyl Acetate to a foundational jasmine accord.

Materials:

- Benzyl Acetate
- Hedione (Methyl Dihydrojasmonate)
- Indole (1% solution in Dipropylene Glycol)
- Linalool
- Ethanol (perfumer's grade)
- Glass beakers, pipettes, and smelling strips

Methodology:

- Preparation of Accords:
 - Accord A (Control):
 - Hedione: 70 parts
 - Indole (1%): 5 parts
 - Linalool: 25 parts
 - Accord B (Test):
 - Hedione: 60 parts
 - Indole (1%): 5 parts
 - Linalool: 25 parts
 - Benzyl Acetate: 10 parts

- Dilution: Dilute both accords to 10% in ethanol.
- Maturation: Allow the dilutions to mature for 24 hours in a cool, dark place.
- Sensory Evaluation:
 - Dip smelling strips into each diluted accord.
 - Evaluate the odor profile at different time intervals: immediately (top notes), after 15 minutes (heart notes), and after 1 hour (early dry-down).
 - A panel of at least three evaluators should record their observations, focusing on differences in freshness, fruitiness, floral character, and overall impact.

Protocol 2: Stability Testing of Benzyl Acetate in a Consumer Product Base

Objective: To determine the stability of Benzyl Acetate in a representative lotion base.

Materials:

- Benzyl Acetate
- Unfragranced lotion base
- Glass jars with airtight lids
- Oven capable of maintaining 40°C
- Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS) equipment (optional, for advanced analysis)

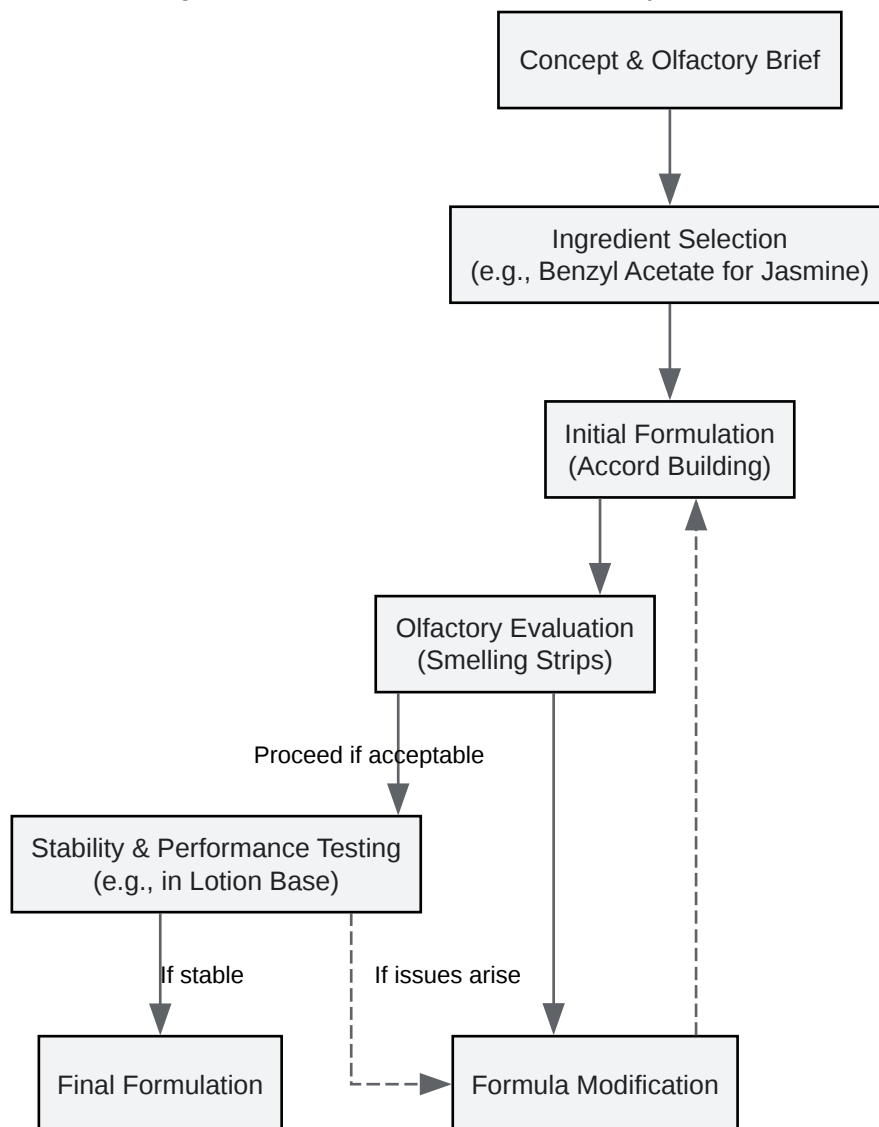
Methodology:

- Sample Preparation:
 - Prepare a 1% solution of Benzyl Acetate in the lotion base.
 - Prepare a control sample of the unfragranced lotion base.

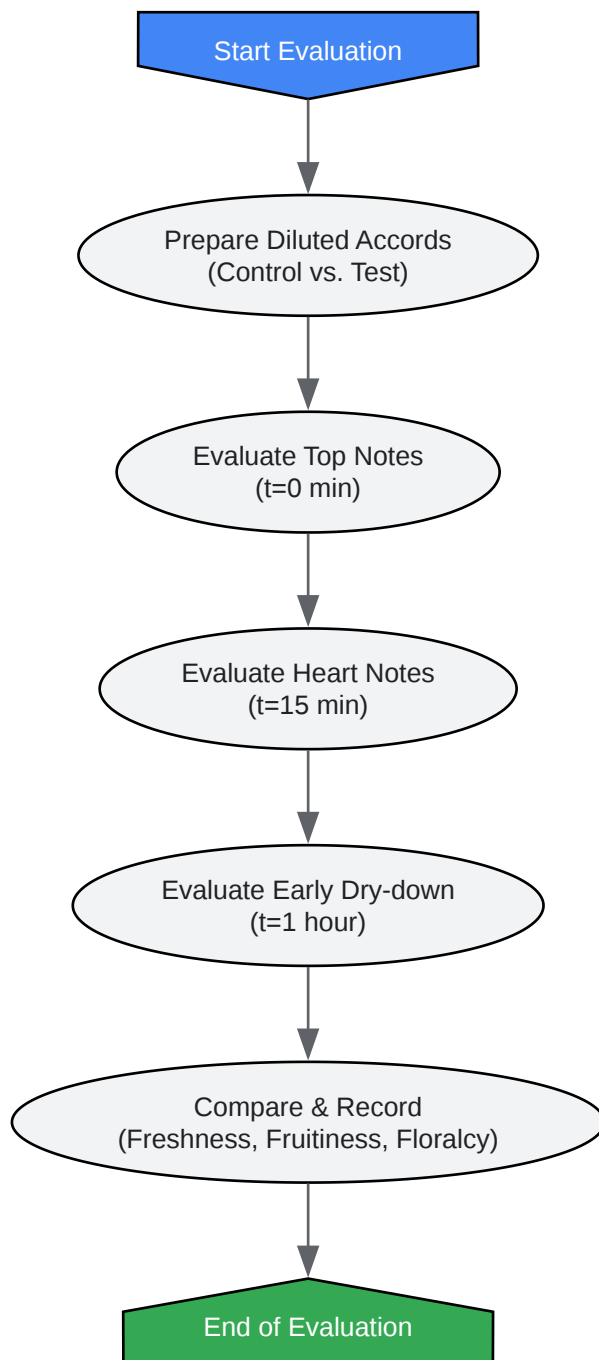
- Accelerated Aging:
 - Store one set of samples (control and test) at room temperature (approximately 25°C) in the dark.
 - Store a second set of samples in an oven at 40°C to simulate accelerated aging.
- Evaluation:
 - Evaluate the samples olfactorily at regular intervals (e.g., 1 week, 2 weeks, 4 weeks, and 8 weeks).
 - Note any changes in odor intensity, character, or the appearance of off-odors.
 - For a quantitative assessment, HS-GC-MS can be used to measure the concentration of Benzyl Acetate over time.

Visualizations

Fragrance Formulation Workflow with Benzyl Acetate



Sensory Evaluation of Benzyl Acetate Accord



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- To cite this document: BenchChem. [Benzyl Benzyloxyacetate: An Enigmatic Player in Fragrance Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142457#applications-of-benzyl-benzyloxyacetate-in-fragrance-formulation]

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